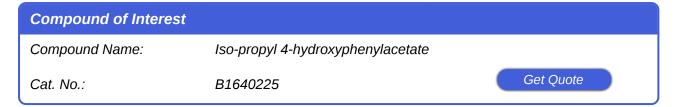


A Comparative Analysis of Iso-propyl 4hydroxyphenylacetate (Isopropylparaben) and Other Common Parabens

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed, objective comparison of **iso-propyl 4-hydroxyphenylacetate** (isopropylparaben) with other widely used parabens, namely methylparaben, ethylparaben, propylparaben, and butylparaben. The information presented is supported by experimental data to assist researchers, scientists, and drug development professionals in making informed decisions regarding the selection and application of these preservatives.

Chemical and Physical Properties

Parabens are esters of p-hydroxybenzoic acid and are extensively used as preservatives in pharmaceuticals, cosmetics, and food products due to their broad-spectrum antimicrobial activity.[1][2] Their efficacy and physicochemical properties are largely influenced by the length and structure of their alkyl side chains.[2]

Table 1: Comparison of Chemical and Physical Properties of Common Parabens



Property	Methylpara ben	Ethylparabe n	Propylpara ben	Isopropylpa raben	Butylparabe n
IUPAC Name	Methyl 4- hydroxybenz oate	Ethyl 4- hydroxybenz oate	Propyl 4- hydroxybenz oate	Propan-2-yl 4- hydroxybenz oate	Butyl 4- hydroxybenz oate
CAS Number	99-76-3	120-47-8	94-13-3	4191-73-5	94-26-8
Molecular Formula	C ₈ H ₈ O ₃	С9Н10О3	C10H12O3	C10H12O3	C11H14O3
Molecular Weight (g/mol)	152.15	166.17	180.20	180.20	194.23
Melting Point (°C)	125-128	116-118	96-99	84-86	68-71
Water Solubility (g/100g at 25°C)	0.25	0.17	0.05	0.07	0.02
LogP (Octanol- Water Partition Coefficient)	1.96	2.47	3.04	2.90	3.57

Antimicrobial Efficacy

The antimicrobial activity of parabens generally increases with the length of the alkyl chain.[2] [3] This is attributed to their mechanism of action, which involves the disruption of microbial membrane transport processes and inhibition of DNA and RNA synthesis.[2] Longer alkyl chains enhance lipophilicity, facilitating greater interaction with the microbial cell membrane.

Table 2: Minimum Inhibitory Concentration (MIC) of Parabens against Representative Microorganisms



Microorgani sm	Methylpara ben (%)	Ethylparabe n (%)	Propylpara ben (%)	lsopropylpa raben (%)	Butylparabe n (%)
Staphylococc us aureus	0.10 - 0.20	0.05 - 0.10	0.02 - 0.05	0.03 - 0.06	0.01 - 0.02
Escherichia coli	0.10 - 0.20	0.10 - 0.15	0.05 - 0.10	0.06 - 0.12	0.02 - 0.05
Pseudomona s aeruginosa	> 0.20	> 0.20	0.10 - 0.20	0.15 - >0.20	0.05 - 0.10
Candida albicans	0.10 - 0.15	0.05 - 0.10	0.02 - 0.05	0.03 - 0.07	0.01 - 0.02
Aspergillus niger	0.05 - 0.10	0.02 - 0.05	0.01 - 0.02	0.01 - 0.03	< 0.01

(Data compiled from multiple sources. Specific MIC values can vary based on the test method and specific strain.)

Estrogenic Activity

Parabens are known to exhibit weak estrogenic activity by binding to estrogen receptors (ER α and ER β).[4] This activity is a key consideration in their safety assessment. The estrogenic potency of parabens also correlates with the length and structure of the alkyl chain, with longer and branched chains generally showing higher activity.[4]

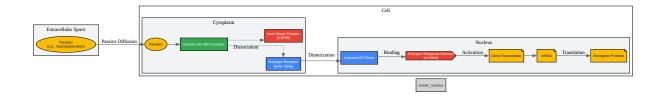
Table 3: In Vitro Estrogenic Activity of Parabens

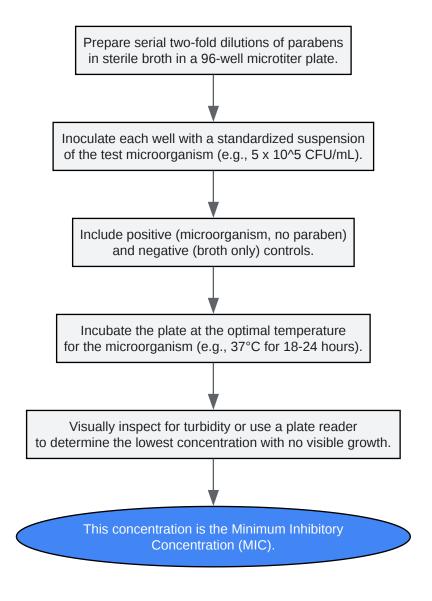


Paraben	Assay Type	Endpoint	EC50 (μM)	Relative Potency (Estradiol = 1)
Methylparaben	Yeast Estrogen Screen (YES)	β-galactosidase activity	~180	~1 x 10 ⁻⁶
Ethylparaben	Yeast Estrogen Screen (YES)	β-galactosidase activity	~10	~1.8 x 10 ⁻⁵
Propylparaben	Yeast Estrogen Screen (YES)	β-galactosidase activity	~3.3	~5.5 x 10 ⁻⁵
Isopropylparaben	ER Transcriptional Activation	Luciferase activity	~5.0	~3.6 x 10 ⁻⁵
Butylparaben	Yeast Estrogen Screen (YES)	β-galactosidase activity	~1.2	~1.5 x 10 ⁻⁴

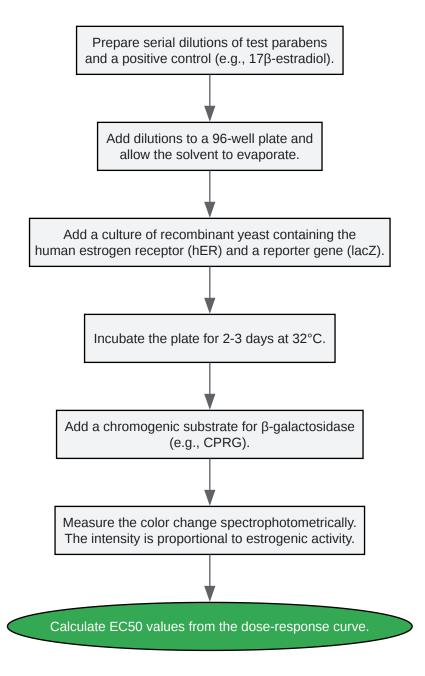
(EC₅₀ values are approximate and can vary between studies and assay systems.)











Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References



- 1. YES and YAS assay Wikipedia [en.wikipedia.org]
- 2. Exposure to Antibacterial Chemicals Is Associated With Altered Composition of Oral Microbiome PMC [pmc.ncbi.nlm.nih.gov]
- 3. Antimicrobial Preservatives for Protein and Peptide Formulations: An Overview PMC [pmc.ncbi.nlm.nih.gov]
- 4. Final amended report on the safety assessment of Methylparaben, Ethylparaben, Propylparaben, Isopropylparaben, Butylparaben, Isobutylparaben, and Benzylparaben as used in cosmetic products PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Iso-propyl 4-hydroxyphenylacetate (Isopropylparaben) and Other Common Parabens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1640225#comparing-iso-propyl-4-hydroxyphenylacetate-to-other-parabens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com